

Dendronobilin B: A Technical Overview of a Sesquiterpene from Dendrobium nobile

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Compound of Interest

Compound Name: Dendronobilin B

Cat. No.: B12378996

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Introduction

Dendronobilin B is a naturally occurring sesquiterpene isolated from the noble orchid, *Dendrobium nobile*.^{[1][2]} As a member of the diverse class of sesquiterpenoids found in this traditional medicinal plant, **Dendronobilin B** is of interest for its potential biological activities. Sesquiterpenes derived from *Dendrobium nobile* have been reported to exhibit a range of pharmacological effects, including neuroprotective, anti-tumor, immunomodulatory, and anti-diabetic properties. This guide provides a consolidated overview of the available technical information on **Dendronobilin B**.

Chemical Properties

Dendronobilin B is a sesquiterpenoid characterized by a specific chemical structure and molecular formula. The fundamental physicochemical properties are summarized below.

Property	Value	Reference
Chemical Formula	C ₁₅ H ₂₄ O ₅	^{[1][2]}
Molecular Weight	284.16	^[2]

Biological Activity

While the broader class of sesquiterpenes from *Dendrobium nobile* is associated with significant biological activities, specific quantitative data for **Dendronobilin B** is limited in publicly accessible scientific literature. General activities attributed to sesquiterpenes from this plant species include:

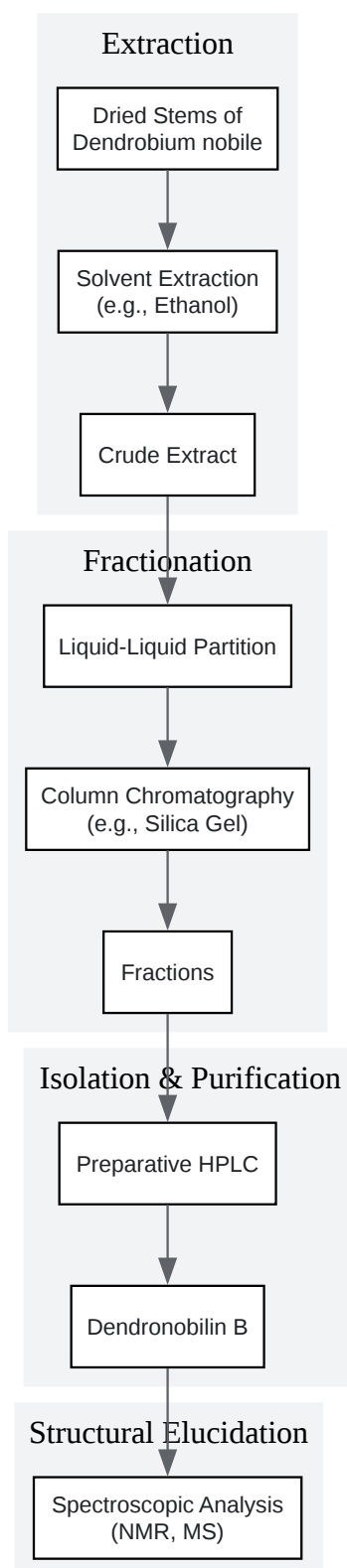
- **Neuroprotective Effects:** Various sesquiterpenoids from *Dendrobium nobile* have been investigated for their potential to protect nerve cells.
- **Antitumor Activity:** Certain compounds within this class have shown potential in inhibiting the growth of tumor cells.
- **Immunomodulatory Effects:** The ability to modulate the immune system is another reported characteristic of *Dendrobium nobile* sesquiterpenes.

Currently, specific IC_{50} or EC_{50} values for **Dendronobilin B** across different assays are not available.

Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of **Dendronobilin B** are not extensively documented in available literature. The isolation is attributed to Zhang et al. (2007b), though the full experimental details of this study are not widely accessible.

A general workflow for the isolation and characterization of sesquiterpenoids from *Dendrobium nobile* is presented below. This diagram represents a logical, generalized procedure and is not specific to **Dendronobilin B**.



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Figure 1. A generalized workflow for the isolation of sesquiterpenoids.

Signaling Pathways

There is currently no specific information available in the scientific literature detailing the signaling pathways directly modulated by **Dendronobilin B**. Research on other compounds from *Dendrobium* species has implicated various pathways in their mechanisms of action, but these cannot be directly extrapolated to **Dendronobilin B** without specific experimental evidence.

Conclusion

Dendronobilin B remains a component of interest within the rich phytochemical landscape of *Dendrobium nobile*. While its basic chemical properties are known, a significant gap exists in the understanding of its specific quantitative biological activities, the detailed experimental methodologies for its study, and its mechanisms of action at the molecular level. Further research is required to elucidate the full potential of this sesquiterpene. The information presented here is based on the currently available and accessible scientific literature.

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References

- 1. Therapeutic potential of the chemical composition of *Dendrobium nobile* Lindl - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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